

Personal protective equipment for handling 1-Hydroxy-2-butanone

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Compound of Interest

Compound Name: 1-Hydroxy-2-butanone

Cat. No.: B1215904

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Essential Safety and Handling Guide for 1-Hydroxy-2-butanone

For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **1-Hydroxy-2-butanone** (CAS No. 5077-67-8). Adherence to these guidelines is critical for ensuring laboratory safety and minimizing risks associated with this chemical.

Hazard Identification and Personal Protective Equipment (PPE)

1-Hydroxy-2-butanone is a flammable liquid and vapor that can cause skin and serious eye irritation, as well as respiratory irritation.^{[1][2]} Proper selection and use of Personal Protective Equipment (PPE) are the primary defense against exposure.

Table 1: Recommended Personal Protective Equipment (PPE) for Handling **1-Hydroxy-2-butanone**

Protection Type	Recommended Equipment	Specifications and Remarks
Eye and Face Protection	Tightly fitting safety goggles with side-shields or a face shield.	Must conform to EN 166 (EU) or NIOSH (US) standards.[2] A face shield is recommended when there is a significant splash hazard.
Hand Protection	Chemical-resistant gloves.	Butyl rubber or Viton® gloves are recommended for prolonged contact, based on data for the structurally similar 2-butanone (MEK). Nitrile gloves may provide splash protection but are not suitable for immersion. Always inspect gloves for degradation or punctures before use.
Skin and Body Protection	Flame-retardant and chemically impervious lab coat or apron.	Wear appropriate protective clothing to prevent skin exposure.[3] Closed-toe shoes are mandatory.
Respiratory Protection	Full-face respirator with organic vapor cartridge (Type A, brown).	Required when working outside a fume hood, if ventilation is inadequate, or if exposure limits are likely to be exceeded.[3]

Quantitative Safety Data

No established Permissible Exposure Limits (PEL) from OSHA or Recommended Exposure Limits (REL) from NIOSH are available for **1-Hydroxy-2-butanone**. [1][2] Therefore, data for the structurally similar and commonly used solvent, 2-butanone (Methyl Ethyl Ketone, MEK), is provided as a conservative reference for establishing safety protocols.

Table 2: Exposure Limits and Toxicity Data (Proxy: 2-Butanone)

Parameter	Value	Reference
OSHA PEL (TWA)	200 ppm (590 mg/m ³)	[1][4][5]
NIOSH REL (TWA)	200 ppm (590 mg/m ³)	[1][5]
NIOSH REL (STEL)	300 ppm (885 mg/m ³)	[1][5]
NIOSH IDLH	3,000 ppm	[1][2]
Oral LD50 (Rat) for 4-Hydroxy-2-butanone	>4000 mg/kg	[6]
Oral LD50 (Rat) for 2-Butanone	2,737 mg/kg	[1]
Inhalation LC50 (Rat) for 2-Butanone	11,700 ppm (4 hours)	[7]

TWA: Time-Weighted Average (8-hour). STEL: Short-Term Exposure Limit (15-minute). IDLH: Immediately Dangerous to Life or Health.

Table 3: Glove Compatibility and Breakthrough Times (Proxy: 2-Butanone)

Glove Material	Breakthrough Time (minutes)	Rating
Butyl Rubber	> 480	Excellent
Viton®	> 480	Excellent
Nitrile	< 15	Poor (Suitable for splash protection only)[8]
Neoprene	Variable (Testing recommended)	Fair to Good

Note: Breakthrough times can vary based on glove thickness, manufacturer, and temperature. Always consult the glove manufacturer's specific chemical resistance data.

Operational Plan: Step-by-Step Handling Procedure

This protocol outlines the safe handling of **1-Hydroxy-2-butanone** from preparation to experimental use.

1. Pre-Operational Checks:

- Ventilation: Ensure the chemical fume hood is operational and certified.
- PPE Inspection: Inspect all PPE for damage or contamination. Don fresh, appropriate gloves.
- Emergency Equipment: Confirm that a safety shower, eyewash station, and a Class B fire extinguisher are accessible and unobstructed.
- Spill Kit: Have a spill kit rated for flammable liquids readily available.

2. Chemical Handling:

- Work Area: Conduct all work with **1-Hydroxy-2-butanone** inside a certified chemical fume hood.
- Grounding: Ground and bond containers and receiving equipment to prevent static discharge, which can ignite flammable vapors.[\[1\]](#)
- Tools: Use non-sparking tools for all operations.[\[2\]](#)
- Dispensing: Dispense the chemical slowly and carefully to avoid splashing. Keep containers tightly closed when not in use.
- Heating: Avoid heating the chemical near open flames, sparks, or other ignition sources.[\[1\]](#) Use a heating mantle or water bath with temperature control.

3. Post-Handling Procedures:

- Decontamination: Wipe down the work area in the fume hood with an appropriate solvent and then soap and water.
- PPE Removal: Remove gloves and any contaminated PPE using proper technique to avoid skin contact. Dispose of them as hazardous waste.
- Hand Washing: Wash hands thoroughly with soap and water after handling the chemical, even if gloves were worn.

Disposal Plan: Step-by-Step Waste Management

Proper disposal is crucial to prevent environmental contamination and ensure safety.

1. Waste Segregation:

- Collect all waste containing **1-Hydroxy-2-butanone**, including unused chemical, contaminated solutions, and grossly contaminated materials (e.g., pipette tips, paper towels), in a designated, properly labeled hazardous waste container.

2. Waste Container Management:

- Container Type: Use a chemically resistant container with a secure, tight-fitting lid.
- Labeling: Clearly label the waste container with "Hazardous Waste," the full chemical name "**1-Hydroxy-2-butanone**," and the associated hazards (Flammable Liquid, Irritant).
- Storage: Keep the waste container closed at all times, except when adding waste. Store the container in a designated satellite accumulation area within the laboratory, away from ignition sources.

3. Final Disposal:

- Regulatory Compliance: Dispose of the hazardous waste through your institution's Environmental Health and Safety (EHS) office, following all local, state, and federal regulations.^[1]
- Empty Containers: Rinse empty containers with a suitable solvent (e.g., acetone or ethanol) three times. Collect the rinsate as hazardous waste. The triple-rinsed container can then typically be disposed of as non-hazardous waste, but confirm this with your EHS office.

Workflow Visualization

The following diagram illustrates the logical flow for the safe handling of **1-Hydroxy-2-butanone**.



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Caption: Workflow for the safe handling of **1-Hydroxy-2-butanone**.

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